

An In-Depth Technical Guide to 5-Methylfuran-3-Carboxylic Acid

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Compound of Interest

Compound Name: 5-methylfuran-3-carboxylic Acid

Cat. No.: B1584690

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Introduction: Unveiling the Potential of a Niche Furan Derivative

The furan ring system is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and synthetic drugs. Its unique electronic properties and ability to participate in various chemical transformations make it a privileged scaffold in the design of novel therapeutic agents. Within this vast chemical space, **5-methylfuran-3-carboxylic acid** emerges as a compound of interest, offering a unique substitution pattern that invites exploration for applications in drug discovery and materials science. This technical guide provides a comprehensive overview of the available knowledge on **5-methylfuran-3-carboxylic acid**, including its chemical identity, physical properties, and a discussion of its potential synthesis and biological relevance, contextualized within the broader landscape of furan chemistry.

Core Compound Identity and Physicochemical Properties

Precise identification and understanding of a compound's physical characteristics are fundamental to its application in research and development. **5-Methylfuran-3-carboxylic acid** is registered under CAS Number 21984-93-0.^[1] The structural and physical data for this compound are summarized in the table below.

Identifier	Value	Source
CAS Number	21984-93-0	[1]
Molecular Formula	C ₆ H ₆ O ₃	[2]
Molecular Weight	126.11 g/mol	[2]
IUPAC Name	5-methylfuran-3-carboxylic acid	
Synonyms	5-methyl-3-furoic acid	[1]
Melting Point	119 °C	[1]
Boiling Point	194.21 °C at 760 mmHg	[1]
SMILES	<chem>CC1=CC(=CO1)C(=O)O</chem>	[3]
InChI	InChI=1S/C6H6O3/c1-4-2-5(3-9-4)6(7)8/h2-3H,1H3,(H,7,8)	[3]

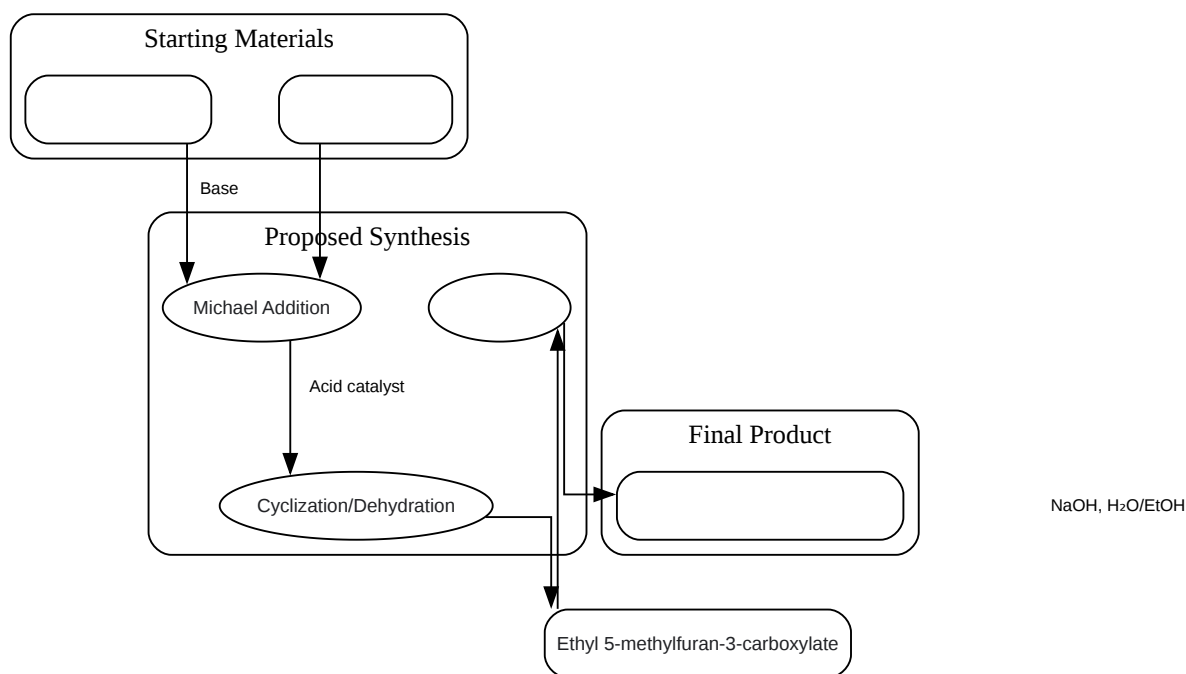
It is important to note that while some commercial suppliers provide the melting and boiling points, comprehensive data on solubility in various solvents remains largely unpublished. Researchers should perform solubility tests to determine appropriate solvent systems for their specific applications.

Synthesis Strategies: A Proposed Approach

A definitive, peer-reviewed synthesis protocol for **5-methylfuran-3-carboxylic acid** is not readily available in contemporary chemical literature. However, leveraging established methodologies for the synthesis of substituted furan-3-carboxylic acids, a plausible and logical synthetic route can be proposed. A common strategy involves the construction of the furan ring followed by functional group manipulations. One such approach could start from readily available precursors, as outlined below.

Proposed Retrosynthetic Analysis and Forward Synthesis

A logical disconnection approach points towards a Paal-Knorr furan synthesis or a related cyclization strategy. The following diagram illustrates a potential forward synthesis.



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Caption: A proposed synthetic workflow for **5-methylfuran-3-carboxylic acid**.

Detailed Experimental Protocol (Hypothetical)

The following protocol is a hypothetical, yet chemically sound, procedure based on established organic chemistry principles for the synthesis of related furan derivatives.

Step 1: Synthesis of Ethyl 5-methylfuran-3-carboxylate

- **Reaction Setup:** To a solution of sodium ethoxide (prepared from sodium in absolute ethanol) in a round-bottom flask equipped with a reflux condenser and a dropping funnel, add ethyl

acetoacetate dropwise at 0 °C.

- Addition of Propargyl Chloride: After the addition is complete, add propargyl chloride dropwise while maintaining the temperature below 10 °C.
- Reaction: Allow the mixture to warm to room temperature and then heat to reflux for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the reaction mixture, pour it into ice-water, and extract with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by vacuum distillation or column chromatography on silica gel to yield ethyl 5-methylfuran-3-carboxylate.

Step 2: Hydrolysis to **5-Methylfuran-3-carboxylic acid**

- Saponification: Dissolve the ethyl 5-methylfuran-3-carboxylate in a mixture of ethanol and aqueous sodium hydroxide solution.
- Reaction: Heat the mixture to reflux for 2-3 hours until the ester is completely hydrolyzed (monitored by TLC).
- Workup: Cool the reaction mixture and remove the ethanol under reduced pressure. Dilute the residue with water and wash with diethyl ether to remove any unreacted ester.
- Acidification: Cool the aqueous layer in an ice bath and acidify with cold, dilute hydrochloric acid to precipitate the carboxylic acid.
- Isolation and Purification: Collect the precipitate by filtration, wash with cold water, and dry under vacuum. The crude **5-methylfuran-3-carboxylic acid** can be further purified by recrystallization from a suitable solvent (e.g., water or ethanol-water mixture).

Potential Biological Activity and Applications in Drug Discovery

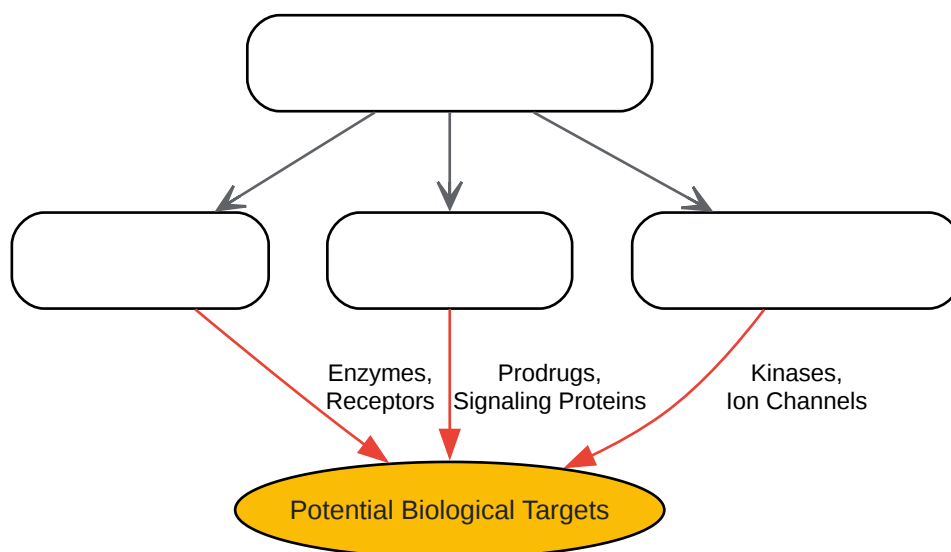
While there is a lack of direct studies on the biological activity of **5-methylfuran-3-carboxylic acid**, the broader family of furan-containing molecules has shown a wide range of pharmacological effects. This suggests that **5-methylfuran-3-carboxylic acid** could serve as a valuable building block in medicinal chemistry.

Inference from Structurally Related Compounds

Derivatives of furan carboxylic acids have been investigated for various therapeutic applications, including:

- **Antimicrobial and Antifungal Activity:** The furan nucleus is present in several compounds with demonstrated antibacterial and antifungal properties.^{[4][5]}
- **Anti-inflammatory Effects:** Some furan derivatives have been shown to possess anti-inflammatory properties.
- **Anticancer Potential:** A recent study explored quinazolinone derivatives incorporating a 5-methylfuran-3-ylthio moiety as potential EGFR inhibitors for cancer therapy.^[6] Although the study focused on more complex molecules, it highlights the potential of the 5-methylfuran-3-yl scaffold in designing targeted anticancer agents.

The carboxylic acid group in **5-methylfuran-3-carboxylic acid** provides a key functional handle for derivatization, allowing for the synthesis of amides, esters, and other functional groups to modulate pharmacokinetic and pharmacodynamic properties.



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Caption: Derivatization potential for exploring biological targets.

Safety and Handling

As with any research chemical, **5-methylfuran-3-carboxylic acid** should be handled with appropriate safety precautions. It is advisable to work in a well-ventilated fume hood and wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion and Future Outlook

5-Methylfuran-3-carboxylic acid represents a chemical entity with untapped potential. While the currently available data is limited, its structural features suggest it could be a valuable building block for the synthesis of novel compounds with interesting biological activities. Further research is warranted to fully elucidate its physicochemical properties, develop robust and scalable synthetic routes, and explore its potential in drug discovery and materials science. This guide serves as a foundational resource to stimulate and support these future investigations.

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